

Cesium oxalate chemical formula and structure

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Compound of Interest

Compound Name: Cesium oxalate

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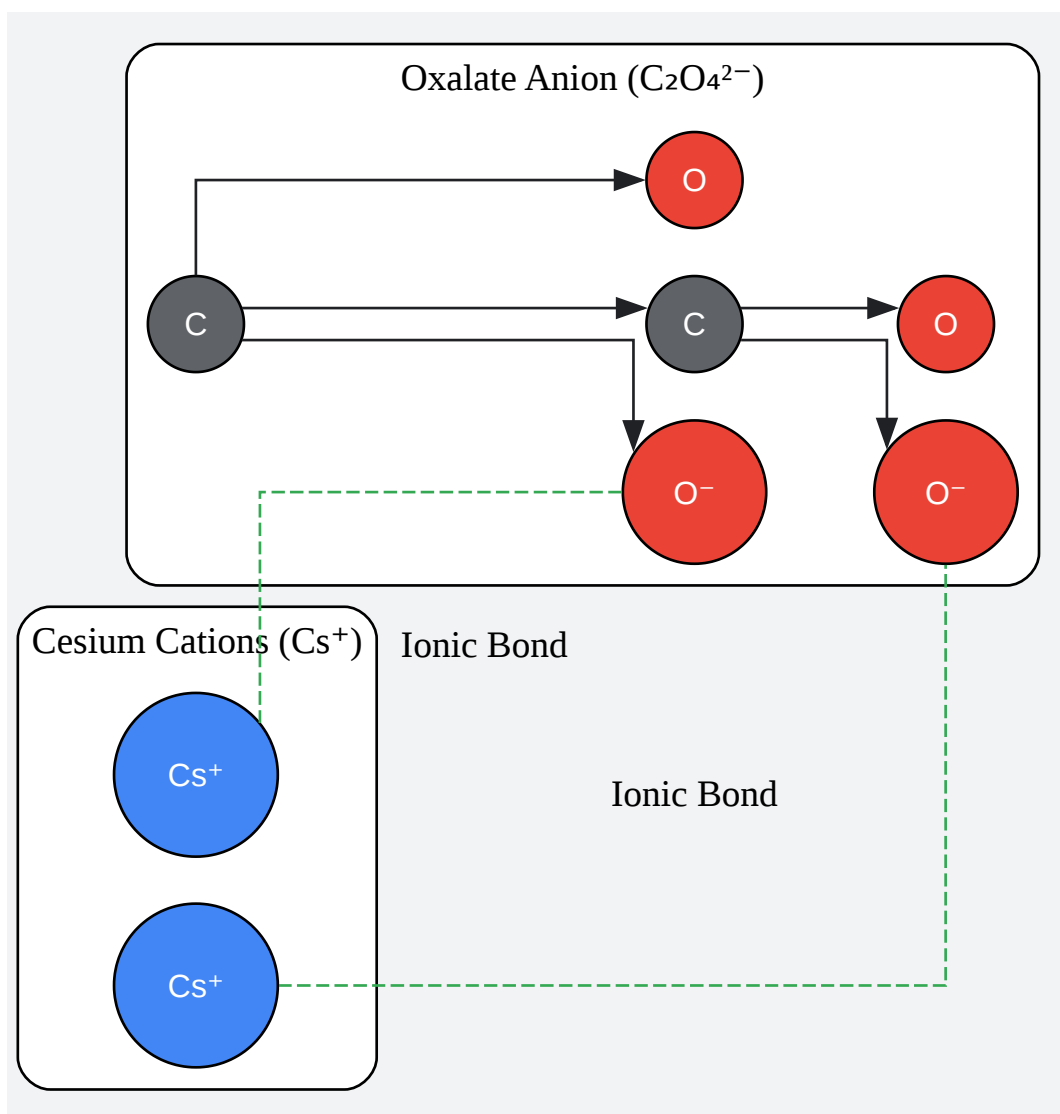
An In-Depth Technical Guide to **Cesium Oxalate**

Introduction

Cesium oxalate ($\text{Cs}_2\text{C}_2\text{O}_4$) is an inorganic salt formed between cesium cations and the oxalate anion.[1] It is a white, crystalline solid that exhibits high solubility in water.[2][3] This compound serves as a significant reagent in various fields, including analytical chemistry, materials science, and notably, in pharmaceutical research and drug development.[2] Its utility in organic synthesis, particularly as a precursor for generating alkyl radicals, has positioned it as a valuable tool for medicinal chemists. This guide provides a comprehensive overview of **cesium oxalate**, detailing its chemical properties, structure, synthesis protocols, and applications relevant to the scientific community.

Chemical Formula and Structure

The chemical formula for **cesium oxalate** is $\text{Cs}_2\text{C}_2\text{O}_4$. [1][4] It consists of two cesium ions (Cs^+) and one oxalate anion ($\text{C}_2\text{O}_4^{2-}$). The oxalate anion is a dianion with a planar structure, comprising two carbon atoms single-bonded to each other, with each carbon also double-bonded to one oxygen atom and single-bonded to another oxygen atom that carries a negative charge. These negatively charged oxygen atoms form ionic bonds with the two positively charged cesium cations.



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Caption: Ionic structure of **Cesium Oxalate**.

Physicochemical Properties

The key quantitative properties of **cesium oxalate** are summarized in the table below for easy reference.

Property	Value	Reference(s)
Chemical Formula	$\text{Cs}_2\text{C}_2\text{O}_4$	[1][4]
IUPAC Name	Dicesium oxalate	[1][4]
Molar Mass	353.83 g/mol	[1]
Appearance	White crystalline powder	[3][4]
Solubility in Water	76 g / 100 mL at 25 °C	[1]
CAS Number	1068-63-9	[1][4]
EC Number	213-950-8	[1]
Stability	Stable in air. Incompatible with strong acids and oxidizing agents.	[3][5]

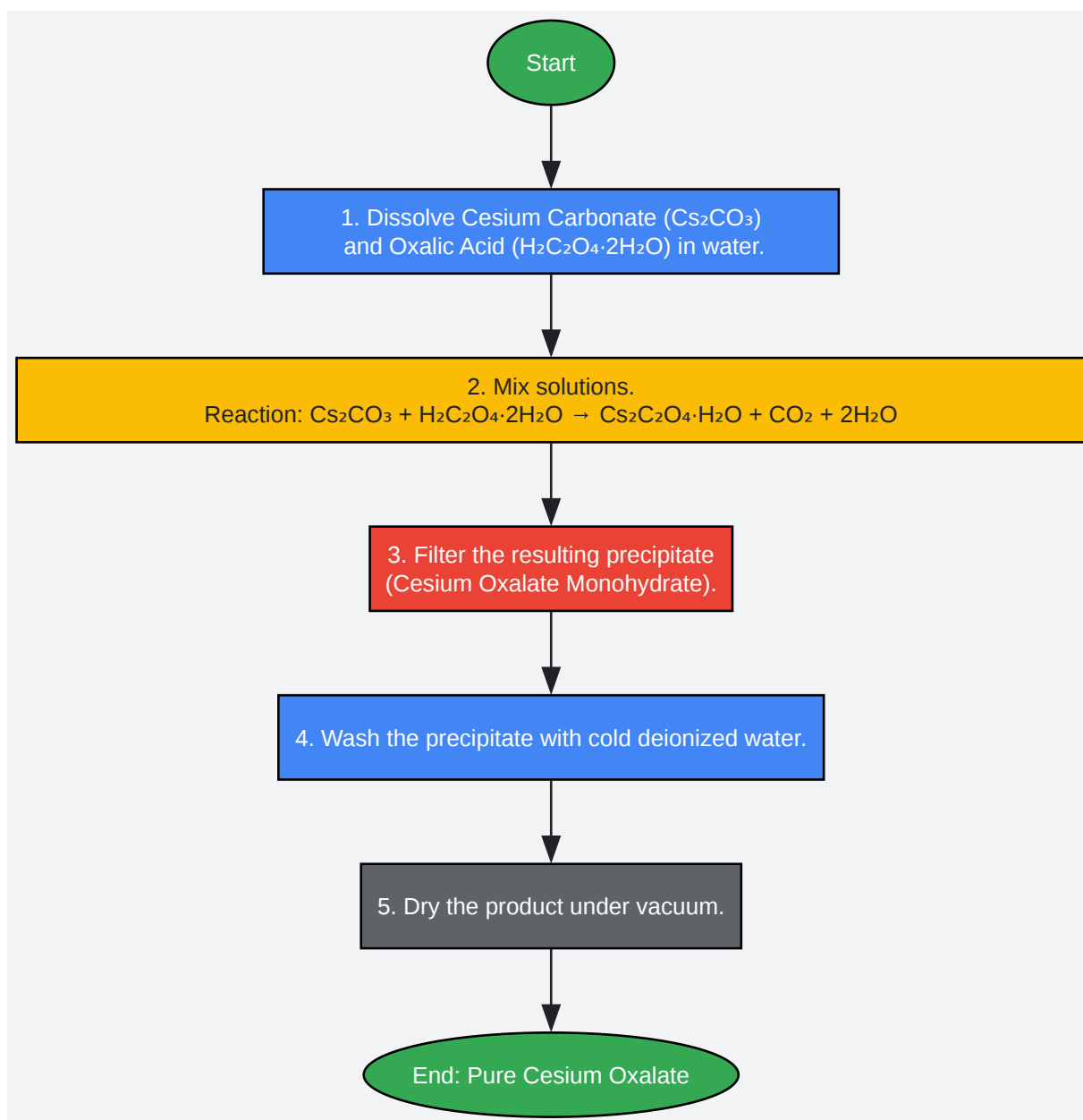
Experimental Protocols

Synthesis of Cesium Oxalate

Cesium oxalate can be synthesized through several methods. Two common laboratory-scale protocols are detailed below.

A. Synthesis from Cesium Carbonate and Oxalic Acid

This method involves the reaction of cesium carbonate with oxalic acid in an aqueous solution, yielding **cesium oxalate** monohydrate.[1]



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Caption: Workflow for **Cesium Oxalate** synthesis.

Methodology:

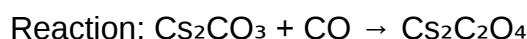
- Reactant Preparation: Prepare stoichiometric amounts of cesium carbonate (Cs₂CO₃) and oxalic acid dihydrate (H₂C₂O₄·2H₂O).

- **Dissolution:** Dissolve the cesium carbonate in a minimal amount of deionized water. In a separate vessel, dissolve the oxalic acid dihydrate in deionized water.
- **Reaction:** Slowly add the oxalic acid solution to the cesium carbonate solution while stirring. Effervescence will be observed due to the release of carbon dioxide (CO₂).
- **Precipitation:** Continue stirring until the reaction is complete and a white precipitate of **cesium oxalate** monohydrate (Cs₂C₂O₄·H₂O) forms.
- **Isolation:** Collect the precipitate by vacuum filtration.
- **Purification:** Wash the collected solid with small portions of cold deionized water to remove any unreacted starting materials or soluble impurities.
- **Drying:** Dry the purified **cesium oxalate** monohydrate in a vacuum oven at a low temperature to remove water.

B. Synthesis from Cesium Carbonate and Carbon Monoxide

A high-temperature synthesis route involves passing carbon monoxide over cesium carbonate.

[\[1\]](#)



Methodology:

- **Setup:** Place cesium carbonate in a tube furnace capable of reaching 380 °C.
- **Reaction Conditions:** Heat the cesium carbonate to 380 °C under a continuous flow of carbon monoxide (CO) gas.
- **Conversion:** Maintain the temperature and gas flow for a sufficient duration to ensure complete conversion to **cesium oxalate**.
- **Cooling and Collection:** Cool the reactor to room temperature under an inert atmosphere (e.g., nitrogen or argon) before collecting the **cesium oxalate** product. This method is noted to be characteristic of cesium carbonate, as other alkali carbonates do not readily undergo this transformation.[\[1\]](#)

Application in Radical Deoxychlorination

Cesium oxalates derived from alcohols serve as effective precursors for alkyl radicals under photoredox catalysis. This has significant applications in drug development for creating complex molecular scaffolds.[6] A general protocol for the synthesis of alkyl chlorides from alcohols via **cesium oxalates** is described.[6]

Methodology:

- **Formation of Cesium Oxalate Precursor:** The starting alcohol is first converted to its corresponding **cesium oxalate** salt. These alkyl **cesium oxalates** are often bench-stable and easy to handle.[7]
- **Reaction Setup:** In a reaction vessel, combine the alkyl **cesium oxalate** substrate, a photocatalyst (e.g., an iridium or ruthenium complex), and a chlorine source.
- **Photocatalysis:** Irradiate the reaction mixture with visible light (e.g., a blue LED). The photocatalyst, upon excitation, engages in a single-electron transfer (SET) with the oxalate, leading to its decarboxylation and the formation of an alkyl radical.
- **Chlorination:** The generated alkyl radical reacts with the chlorine source to form the desired alkyl chloride product.
- **Workup and Purification:** After the reaction is complete, the product is isolated and purified using standard techniques such as column chromatography. This method is particularly useful for synthesizing hindered secondary and tertiary alkyl chlorides, which can be challenging to prepare using traditional nucleophilic substitution reactions.[6]

Applications in Research and Drug Development

Cesium oxalate is a versatile compound with growing importance in the pharmaceutical and materials science sectors.

- **Drug Formulation and Delivery:** **Cesium oxalate** is explored for its potential in drug formulation to enhance the solubility and bioavailability of active pharmaceutical ingredients (APIs).[2] Its ability to form stable complexes can be leveraged for creating controlled-release drug delivery systems.[2]

- Organic Synthesis: As detailed in the experimental protocol, **cesium oxalates** are excellent precursors for generating alkyl radicals.[7][8] This reactivity is exploited in carbon-carbon and carbon-heteroatom bond-forming reactions, enabling the synthesis of complex molecules and the creation of quaternary carbon centers, which are common motifs in drug candidates. [7]
- Materials Science: The compound is used in the synthesis of advanced cesium-based materials for electronics and sensors.[2] It is also utilized in the production of scintillation materials for radiation detection in medical imaging and nuclear safety applications.[2]
- Analytical Chemistry: It serves as a reagent for the quantitative analysis of cesium.[2]

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